

Spectroscopic and Biological Insights into N-hydroxy-3,5-dimethoxybenzamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-hydroxy-3,5-dimethoxybenzamide

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This technical guide provides a comprehensive overview of the spectroscopic properties of **N-hydroxy-3,5-dimethoxybenzamide**, a compound of interest in drug discovery and development. The document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, presenting detailed spectroscopic data (NMR, IR), experimental protocols, and insights into its potential biological activity as a histone deacetylase (HDAC) inhibitor.

Spectroscopic Data Analysis

The structural elucidation of **N-hydroxy-3,5-dimethoxybenzamide** has been performed using a suite of spectroscopic techniques. The key findings from ^1H NMR and IR spectroscopy are summarized below, providing a detailed fingerprint of the molecule.

Table 1: ^1H NMR Spectroscopic Data for N-hydroxy-3,5-dimethoxybenzamide

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
11.02	Singlet	1H	N-OH
9.34	Doublet ($J=1.2$ Hz)	1H	NH
6.95	Singlet	1H	Ar-H
3.97 - 3.90	Multiplet	6H	2 x OCH ₃

Solvent: DMSO-d₆

Table 2: IR Spectroscopic Data for N-hydroxy-3,5-dimethoxybenzamide

Wavenumber (cm ⁻¹)	Description
3253	O-H Stretch
2944	C-H Stretch (aromatic)
2842	C-H Stretch (aliphatic)
1635	C=O Stretch (Amide I)
1598	N-H Bend (Amide II)
1428	C=C Stretch (aromatic)
1206	C-O Stretch (ether)
1161	C-O Stretch (ether)
854	C-H Bend (aromatic)
794	C-H Bend (aromatic)

Sample Preparation: KBr pellet

Experimental Protocols

The acquisition of the spectroscopic data presented above followed rigorous experimental procedures to ensure accuracy and reproducibility.

Synthesis of N-hydroxy-3,5-dimethoxybenzamide

A detailed synthesis protocol for **N-hydroxy-3,5-dimethoxybenzamide** is publicly available. In a representative synthesis, the compound was obtained as a white solid with a yield of 94%.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum was recorded in deuterated dimethyl sulfoxide (DMSO-d₆). Chemical shifts are reported in parts per million (ppm) relative to an internal standard.

Infrared (IR) Spectroscopy

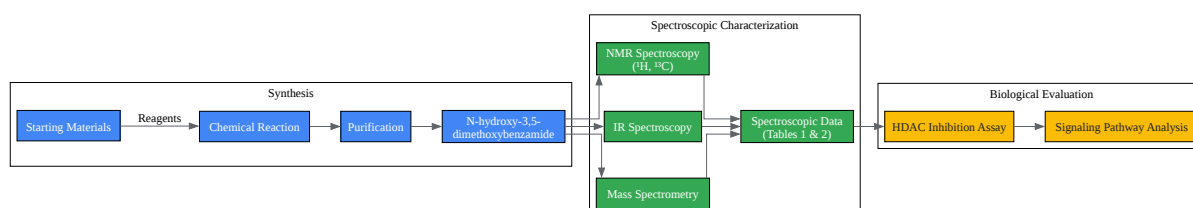
The IR spectrum was obtained using a potassium bromide (KBr) pellet technique. The sample was finely ground with KBr and pressed into a thin pellet for analysis. The spectrum was recorded over the standard mid-IR range.

Biological Significance: A Potential Histone Deacetylase (HDAC) Inhibitor

N-hydroxybenzamides are a well-established class of histone deacetylase (HDAC) inhibitors.^[2] These enzymes play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from histone proteins, leading to a more condensed chromatin structure and transcriptional repression. Inhibition of HDACs can restore the expression of tumor suppressor genes, making them a key target in cancer therapy.

The general mechanism of HDAC inhibition by N-hydroxybenzamides involves the chelation of the zinc ion within the active site of the enzyme by the hydroxamic acid moiety. This interaction blocks the catalytic activity of the HDAC enzyme.

Below is a logical workflow illustrating the synthesis and characterization process for **N-hydroxy-3,5-dimethoxybenzamide**.



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Caption: Workflow for the synthesis and characterization of **N-hydroxy-3,5-dimethoxybenzamide**.

The following diagram illustrates the proposed mechanism of action of **N-hydroxy-3,5-dimethoxybenzamide** as an HDAC inhibitor, leading to the reactivation of tumor suppressor genes.

Caption: Proposed mechanism of HDAC inhibition by **N-hydroxy-3,5-dimethoxybenzamide**.

Note: While the general class of N-hydroxybenzamides are known HDAC inhibitors, specific experimental data confirming the HDAC inhibitory activity and the precise signaling pathway for **N-hydroxy-3,5-dimethoxybenzamide** is an area of ongoing research.

This technical guide serves as a foundational resource for researchers working with **N-hydroxy-3,5-dimethoxybenzamide**. The provided spectroscopic data and experimental protocols will aid in its synthesis and characterization, while the outlined biological context highlights its potential as a therapeutic agent. Further investigation into its specific biological targets and mechanisms of action is warranted.

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References

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- 2. Potent histone deacetylase inhibitors: N-hydroxybenzamides with antitumor activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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